

Biological Activity & Selectivity Profile

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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ARP-100 is designed to selectively target the S1' pocket of MMP-2. Its effectiveness is defined by its high potency against MMP-2 and its significant selectivity over other related MMPs, which helps minimize off-target effects in experimental settings [1] [2].

The following table details its inhibitory activity (IC₅₀ values) against a panel of MMPs, clearly illustrating its selectivity profile.

Enzyme Target	IC ₅₀ Value
MMP-2	12 nM [1] [2]
MMP-9	200 nM [1] [2]
MMP-3	4,500 nM (4.5 μM) [1] [2]
MMP-1	>50,000 nM (>50 μM) [1] [2]
MMP-7	>50,000 nM (>50 μM) [1] [2]

Experimental Application Protocol

The anti-invasive property of **ARP-100** is a key effect studied in cancer research. Below is a summarized protocol from a cited cell-based study.

Aspect	Details
Validated Cell Line	HT1080 sarcoma cells [1]
Assay Type	In vitro invasion assay on Matrigel [1]
Working Concentration	50 nM [1]
Incubation Time	1 hour [1]
Key Experimental Readout	Significant reduction in the total number of invasive elongations [1]

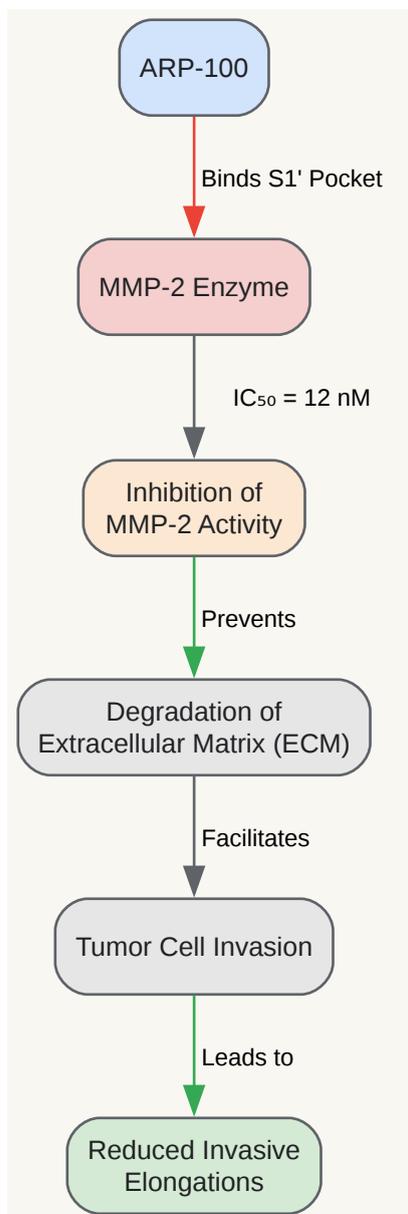
Practical Reagent Information

For laboratory use, the storage and preparation details of **ARP-100** are as follows:

- **Storage:** The compound is stable for up to **3 years** when stored as a powder at **-20°C** [1].
- **In Vitro Stock Solution:** **ARP-100** can be dissolved in **DMSO** at a concentration of **73 mg/mL (200.31 mM)**. It is also soluble in ethanol at the same concentration, but is **insoluble in water** [1].

Mechanism of Action Visualization

The following diagram illustrates the mechanism by which **ARP-100** exerts its anti-invasive effects by selectively inhibiting MMP-2.



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References

1. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

2. ARP-100 | CAS#:704888-90-4 | Chemsrsc [chemsrc.com]

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